

Proper Disposal of JANEX-1: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: JANEX-1

Cat. No.: B1683305

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Essential guidelines for the safe and compliant disposal of **JANEX-1**, a JAK3 inhibitor intended for research use only.

For researchers, scientists, and drug development professionals, the proper management and disposal of chemical reagents are paramount to ensuring a safe laboratory environment and maintaining regulatory compliance. This document provides a detailed, step-by-step guide for the proper disposal of **JANEX-1**, grounded in its classification as a non-hazardous substance.

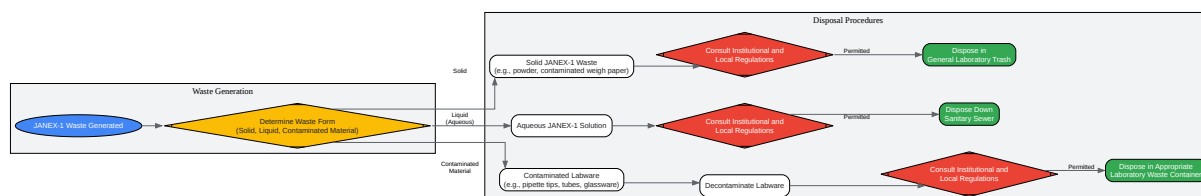
Key Chemical and Safety Data for JANEX-1

A thorough understanding of a substance's properties is the first step toward its safe handling and disposal. The following table summarizes essential data for **JANEX-1**.

Property	Data	Reference
Chemical Name	4-[(6,7-dimethoxy-4-quinazoliny)amino]-phenol	
Synonyms	WHI-P131	
Molecular Formula	C ₁₆ H ₁₅ N ₃ O ₃	
Molecular Weight	297.31 g/mol	
Hazard Classification	Not a hazardous substance or mixture.	[1]
Solubility	DMSO: ≥ 100 mg/mL Water: No data available In vivo Solvents: Soluble in combinations of DMSO, PEG300, Tween-80, and saline.	
Stability	Stable under recommended storage conditions.	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	[1]

JANEX-1 Disposal Decision Pathway

The following diagram outlines the decision-making process for the proper disposal of **JANEX-1** waste. This workflow is designed to ensure that all disposal actions are compliant with safety protocols and regulatory requirements.



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References

- 1. abmole.com [abmole.com]
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